analytical methods for 4-Amino-3-hydroxybenzonitrile characterization

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Compound of Interest

Compound Name:	*4-Amino-3-hydroxybenzonitrile*
CAS No.:	*55586-26-0*
Cat. No.:	*B1279274*

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An In-Depth Technical Guide to the Analytical Characterization of **4-Amino-3-hydroxybenzonitrile**

Abstract

This application note provides a comprehensive guide to the analytical methods for the characterization of **4-Amino-3-hydroxybenzonitrile** (CAS No: 55586-26-0), a key intermediate in medicinal chemistry and organic synthesis.[1][2] Aimed at researchers, scientists, and drug development professionals, this document details robust protocols for identity confirmation, purity assessment, and structural elucidation using a suite of spectroscopic and chromatographic techniques. The methodologies are grounded in established analytical principles, providing both step-by-step instructions and the scientific rationale behind experimental choices to ensure data integrity and reproducibility.

Introduction and Physicochemical Profile

4-Amino-3-hydroxybenzonitrile is an aromatic compound featuring amino, hydroxyl, and nitrile functional groups.[1] This unique combination of electron-donating and electron-withdrawing groups makes it a valuable building block for synthesizing more complex

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molecules with potential biological activity.[1] Accurate and thorough analytical characterization is a prerequisite for its use in any research or development pipeline, ensuring the identity, purity, and stability of the material.

The compound's physical and chemical properties dictate the selection of appropriate analytical techniques and solvents. Its polar functional groups, for instance, suggest good solubility in polar solvents, which is crucial for preparing solutions for spectroscopic and chromatographic analysis.[1] A summary of its key physicochemical properties is presented in Table 1.

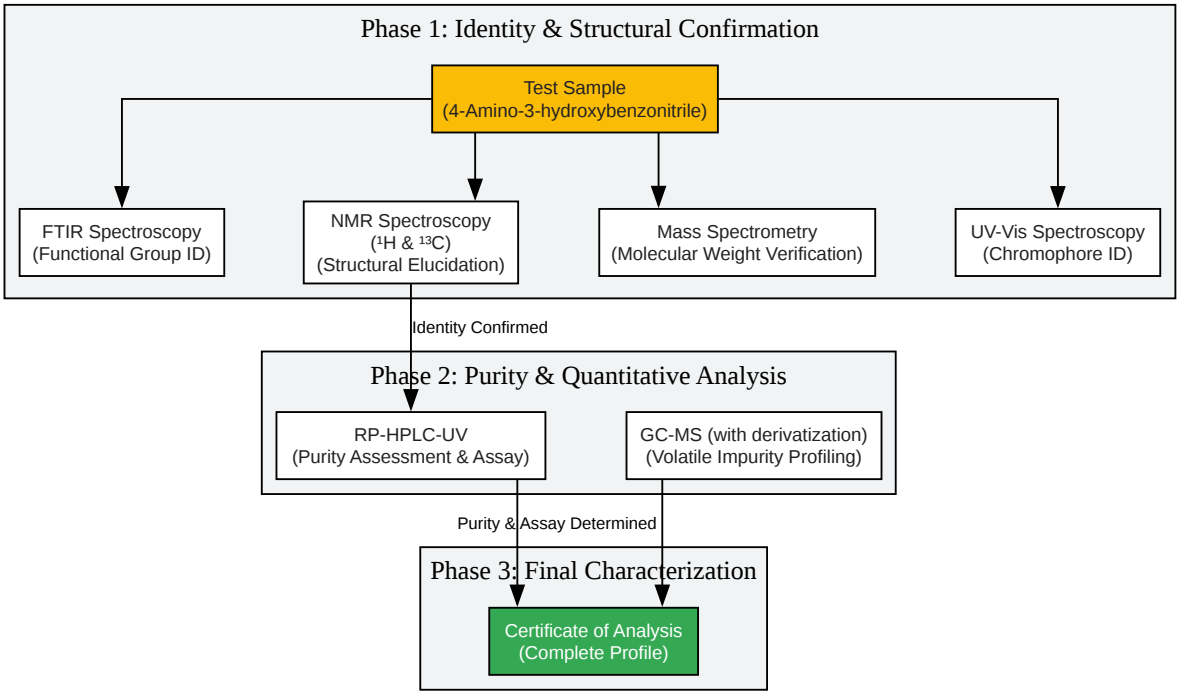
Table 1: Physicochemical Properties of **4-Amino-3-hydroxybenzonitrile**

Property	Value	Source
CAS Number	55586-26-0	[3]
Molecular Formula	$C_7H_6N_2O$	[3]
Molecular Weight	134.14 g/mol	[3]
IUPAC Name	4-amino-3-hydroxybenzonitrile	[3]
Appearance	White solid	[1]
Melting Point	149-150°C	[1]
Boiling Point (Predicted)	314.1 ± 37.0°C at 760 mmHg	[1]
Density (Predicted)	1.3 ± 0.1 g/cm³	[1]
Solubility	Excellent solubility in water and polar organic solvents.	[1]
pKa (Predicted)	-3.52±0.10	[4]

Integrated Analytical Workflow

A multi-technique approach is essential for the unambiguous characterization of a chemical entity. The following workflow provides a logical sequence for analyzing a new batch of **4-Amino-3-hydroxybenzonitrile**, starting with identity confirmation and proceeding to purity and quantitative analysis.

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Caption: General analytical workflow for comprehensive characterization.

Spectroscopic Characterization Protocols

Spectroscopic methods provide fingerprint information about the molecule's structure, functional groups, and electronic properties.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy measures the absorption of infrared radiation by the sample, causing vibrations of molecular bonds. The resulting spectrum provides a unique fingerprint of the molecule's functional groups. For **4-Amino-3-hydroxybenzonitrile**, we expect to identify characteristic vibrations for the O-H, N-H, C≡N, and C=C bonds.[5]

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Protocol:

- Sample Preparation (KBr Pellet):
  - Thoroughly grind 1-2 mg of the sample with ~200 mg of dry, spectroscopy-grade potassium bromide (KBr) using an agate mortar and pestle.
  - Transfer the mixture to a pellet-forming die.
  - Press the powder under high pressure (approx. 8-10 tons) using a hydraulic press to form a transparent or semi-transparent pellet.
- Background Collection: Place the empty sample holder in the spectrometer and run a background scan to account for atmospheric CO_2 and H_2O.
- Sample Analysis: Mount the KBr pellet in the sample holder and acquire the spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over a range of 4000-400 cm^{-1}.[6]
- Data Interpretation: Identify the key absorption bands and compare them to expected values.

Table 2: Expected FTIR Absorption Bands

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Functional Group	Vibration Type	Expected Wavenumber (cm^{-1})	Rationale
O-H (Phenolic)	Stretching, H-bonded	3400 - 3200 (Broad)	The hydroxyl group participates in intermolecular hydrogen bonding, resulting in a broad absorption band.
N-H (Amine)	Stretching	3500 - 3300 (Two bands)	Primary amines ($R-NH_2$) typically show two distinct stretching bands (symmetric and asymmetric).
C≡N (Nitrile)	Stretching	2260 - 2220	This is a strong, sharp absorption characteristic of the nitrile functional group.[7]
C=C (Aromatic)	Stretching	1620 - 1580	Multiple sharp bands indicate the stretching vibrations within the benzene ring.
C-O (Phenolic)	Stretching	1260 - 1180	Corresponds to the stretching of the carbon-oxygen bond of the phenol.
C-N (Aromatic)	Stretching	1340 - 1250	Represents the stretching of the bond between the aromatic ring and the amino group.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei (^{1}H and ^{13}C) to provide detailed information about the molecular structure, including the connectivity and chemical environment of atoms.[8]

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). DMSO-d_6 is often a good choice for polar compounds with exchangeable protons (OH, NH_2).
- Instrument Setup: The analysis is performed on a standard NMR spectrometer (e.g., 400 MHz). Standard acquisition parameters are typically sufficient.
- ^{1}H NMR Acquisition: Acquire the proton NMR spectrum. The exchangeable protons of the -OH and -NH_2 groups may appear as broad singlets. Their chemical shifts can be temperature and concentration-dependent.
- ^{13}C NMR Acquisition: Acquire the carbon NMR spectrum. A broadband proton-decoupled experiment is standard, which results in a single peak for each unique carbon atom.

Table 3: Predicted ^{1}H NMR Spectral Data (in DMSO-d_6)

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Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Aromatic H (ortho to CN)	~7.2 - 7.4	d	1H	Deshielded by the adjacent electron-withdrawing nitrile group.
Aromatic H (meta to CN)	~6.8 - 7.0	dd	1H	Influenced by both the nitrile and the electron-donating groups.
Aromatic H (ortho to NH_2)	~6.6 - 6.8	d	1H	Shielded by the adjacent electron-donating amino group.
-NH_2 (Amino)	~5.0 - 6.0	br s	2H	Chemical shift is variable; appears as a broad singlet due to exchange.[9]
-OH (Hydroxyl)	~9.0 - 10.0	br s	1H	Phenolic protons are typically deshielded and appear as a broad singlet.[10]

Table 4: Predicted ^{13}C NMR Spectral Data (in DMSO-d_6)

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Carbon Assignment	Predicted δ (ppm)	Rationale
C-OH	~150 - 155	The carbon attached to the hydroxyl group is significantly deshielded.[11]
C-NH_2	~145 - 150	The carbon attached to the amino group is also deshielded.
C-CN	~100 - 105	The ipso-carbon attached to the nitrile group is typically shielded.
C≡N (Nitrile)	~118 - 122	Characteristic chemical shift for a nitrile carbon.
Aromatic C-H	~115 - 135	Aromatic carbons not attached to substituents appear in this region.

UV-Visible Spectroscopy

Principle: This technique measures the absorption of UV-Vis light, which corresponds to electronic transitions within the molecule. Aromatic compounds like **4-Amino-3-hydroxybenzonitrile** exhibit characteristic absorption maxima (λ_max) due to their π-electron systems.[12]

Protocol:

- Solvent Selection: Choose a UV-transparent solvent in which the analyte is soluble (e.g., methanol, ethanol, or acetonitrile).
- Sample Preparation: Prepare a dilute solution of the sample (e.g., 10 µg/mL).
- Analysis: Scan the solution in a quartz cuvette from 400 nm down to 200 nm.
- Interpretation: The presence of an aromatic system with auxochromes (-OH, -NH_2) is expected to produce strong absorption bands, likely between 220 nm and 300 nm.[13] The

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exact λ_max can be sensitive to solvent and pH.[12]

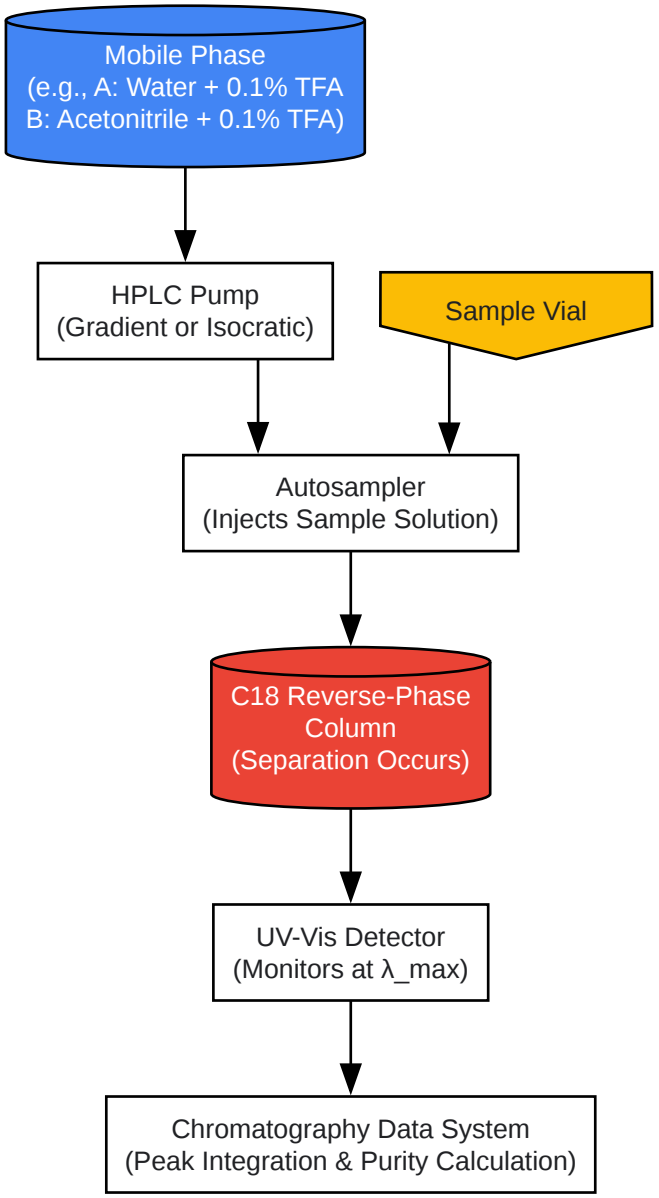
Chromatographic Characterization Protocols

Chromatographic methods are essential for separating the main compound from impurities, allowing for accurate purity determination and quantification.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase (the column) and a mobile phase.[14] For a polar compound like **4-Amino-3-hydroxybenzonitrile**, Reverse-Phase HPLC (RP-HPLC) is the method of choice, where a nonpolar stationary phase is used with a polar mobile phase.

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